

O-Phospho-DL-threonine: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. Date: December 2025



Introduction

O-Phospho-DL-threonine is a phosphorylated derivative of the amino acid threonine. As a racemic mixture, it contains both O-Phospho-L-threonine and O-Phospho-D-threonine. The L-isomer, O-Phospho-L-threonine, is a crucial component in cellular biology, representing one of the key amino acids that undergo reversible phosphorylation. This post-translational modification (PTM) acts as a molecular switch, regulating a vast array of cellular processes, including signal transduction, cell cycle progression, and apoptosis.[1][2][3] This technical guide provides an in-depth overview of the chemical properties, biological significance, and experimental considerations for O-Phospho-DL-threonine, tailored for researchers, scientists, and drug development professionals.

Core Chemical and Physical Properties

The fundamental properties of **O-Phospho-DL-threonine** are summarized below. These data are essential for its proper handling, storage, and use in experimental settings.



Property	Value	Source(s)
Molecular Formula	C4H10NO6P	[4][5]
Molecular Weight	199.10 g/mol	[5][6]
CAS Number	27530-80-9	[4][5]
Appearance	White to off-white powder/solid	[5][7]
Purity	≥97.0% (TLC)	[5]
IUPAC Name	2-amino-3- phosphonooxybutanoic acid	[4]
Synonyms	DL-O-Phosphothreonine, DL- 2-Amino-3-hydroxybutanoic acid 3-phosphate	[4][5]
Storage Temperature	-20°C	[5][8]
InChI Key	USRGIUJOYOXOQJ- UHFFFAOYSA-N	[4][5]
SMILES	CC(OP(O)(O)=O)C(N)C(O)=O	[5]

Detailed Physicochemical Characteristics Structure and Conformation

O-Phospho-DL-threonine is an alpha-amino acid with a phosphate group esterified to the hydroxyl group of the threonine side chain. In the solid state, the molecule exists as a zwitterion, with a protonated amino group (NH₃+) and a deprotonated carboxyl group (COO⁻). [9][10] This zwitterionic character persists in aqueous solutions across a wide pH range. The molecule's conformation is influenced by extensive hydrogen bonding networks, involving the phosphate, carboxyl, and amino groups.[9][10]

Solubility

The solubility of phosphorylated amino acids is critical for the preparation of stock solutions and assay buffers.



Solvent	Solubility Data	Source(s)
H₂O	5.83 mg/mL (for L-isomer; requires ultrasonic and warming to 60°C)	[7]
PBS (pH 7.2)	1 mg/mL (for L-isomer)	[8]

Note: Solubility can be pH-dependent due to the multiple ionizable groups.

Acidity and pKa Values

O-Phospho-threonine has multiple ionizable groups: the α -carboxyl group, the α -amino group, and the phosphate group. The pKa values determine the charge of the molecule at a given pH. While specific data for the DL-racemic mixture is not readily available, values for the biologically relevant L-isomer provide a close approximation.

Ionizable Group	Approximate pKa	Source(s)
Phosphate (pKa1)	1.21	[11]
α-Carboxyl	~2.1	[12]
Phosphate (pKa2)	~5.5 - 6.0	[13]
α-Amino	~9.1 - 9.5	[11][12]

At physiological pH (~7.4), the carboxyl group and the phosphate group are deprotonated (carrying negative charges), while the amino group is protonated (carrying a positive charge), resulting in a net negative charge.

Stability

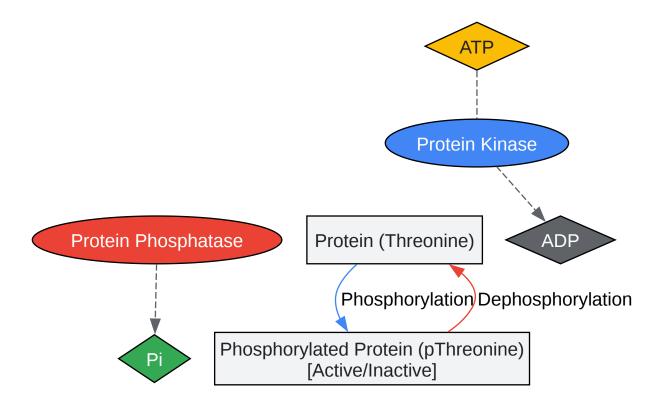
O-Phospho-DL-threonine is stable when stored as a solid at -20°C.[5][8] The L-isomer is reported to be stable for at least 4 years under these conditions.[8] In solution, stability can be affected by pH and temperature. The phosphate ester bond is susceptible to hydrolysis under strongly acidic or alkaline conditions, especially at elevated temperatures. For long-term storage of solutions, it is recommended to aliquot and store at -80°C.[7]



Biological Significance and Signaling Pathways

While **O-Phospho-DL-threonine** is a synthetic compound, its L-isomer is a cornerstone of cellular regulation. Protein phosphorylation is a reversible process controlled by protein kinases (which add phosphate groups) and protein phosphatases (which remove them).[2] This dynamic interplay modulates protein function, localization, and interaction with other molecules.

Threonine phosphorylation, in particular, is recognized by specific protein domains, such as forkhead-associated (FHA) domains, which are critical for propagating signals in pathways like the DNA damage response.[2]



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Caption: General mechanism of reversible protein threonine phosphorylation.

Experimental Protocols and Methodologies General Handling and Storage

Solid Form: Store the compound desiccated at -20°C.[5]



• Solutions: For long-term storage, prepare aliquots of stock solutions and store them at -80°C to avoid repeated freeze-thaw cycles.[7] When using water as a solvent for cell-based assays, it is advisable to sterilize the solution by passing it through a 0.22 μm filter.[7]

Preparation of Stock Solutions

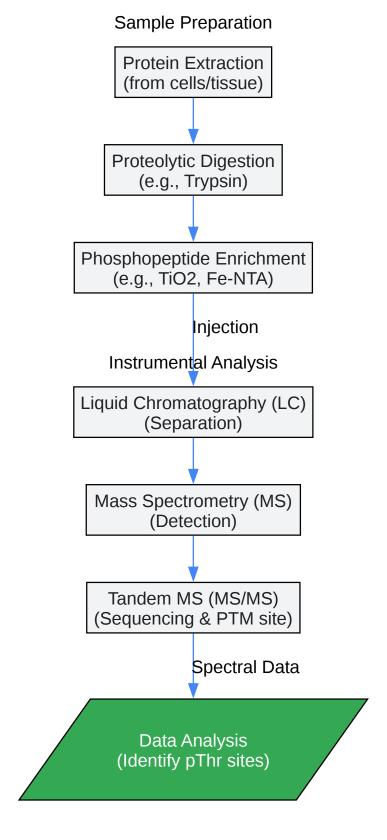
This protocol is based on solubility data for the L-isomer, which should be a reliable guide for the DL-mixture.

- Objective: To prepare a 10 mM stock solution of **O-Phospho-DL-threonine**.
- Materials:
 - O-Phospho-DL-threonine (MW: 199.10 g/mol)
 - High-purity water or appropriate buffer (e.g., PBS)
 - Vortex mixer
 - Ultrasonic bath and water bath/heater
 - Sterile microcentrifuge tubes
- Procedure: a. Weigh out 1.99 mg of **O-Phospho-DL-threonine**. b. Add the solid to a sterile tube. c. Add 1 mL of high-purity water to yield a 10 mM solution. d. Vortex thoroughly. e. To aid dissolution, use an ultrasonic bath and gently warm the solution up to 60°C until all solid is dissolved.[7] f. Allow the solution to cool to room temperature. g. Aliquot into smaller volumes for storage at -80°C.[7]

Analytical Workflow: Identification and Quantification

The analysis of phosphothreonine, often within a complex biological sample, typically involves separation followed by sensitive detection. A common workflow includes liquid chromatography coupled with mass spectrometry (LC-MS).





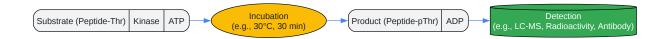
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Caption: General workflow for phosphoproteomic analysis of threonine phosphorylation.



Application in Biochemical Assays

O-Phospho-DL-threonine can serve as a standard in various biochemical assays. For instance, in High-Performance Liquid Chromatography (HPLC), it can be used to create a standard curve for the quantification of free phosphothreonine. In kinase assays, while a peptide or protein is the true substrate, free phosphothreonine can be used as a reference compound or a competitive inhibitor in certain assay formats.



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Caption: Conceptual workflow for an in vitro protein kinase assay.

Safety and Handling

According to available safety data, **O-Phospho-DL-threonine** is classified with the GHS07 pictogram, indicating it may cause skin irritation.[5]

- Signal Word: Warning[5]
- Hazard Statements: H315 (Causes skin irritation)[5]
- Personal Protective Equipment (PPE): It is recommended to use eye shields, gloves, and an appropriate dust mask (e.g., N95) when handling the solid powder.[5]

Always consult the most current Safety Data Sheet (SDS) from your supplier before handling the chemical.

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- To cite this document: BenchChem. [O-Phospho-DL-threonine: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b555207#o-phospho-dl-threonine-chemical-properties]

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